

Navigating the Solubility Landscape of Cyclopropyl-Diamino-s-Triazines: A Technical Guide

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Compound of Interest

Compound Name: 6-cyclopropyl-N,N-dimethyl-1,3,5-triazine-2,4-diamine

CAS No.: 634165-96-1

Cat. No.: B1275316

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An Important Note on Chemical Identity: Initial research indicates a lack of publicly available solubility data for the specific compound **6-cyclopropyl-N,N-dimethyl-1,3,5-triazine-2,4-diamine**. However, extensive data exists for the structurally similar and widely studied insecticide, Cyromazine (N-cyclopropyl-1,3,5-triazine-2,4,6-triamine). This guide will focus on the solubility of Cyromazine, providing a robust framework for researchers and professionals working with related chemical structures. The principles and methodologies discussed herein offer a valuable starting point for investigating the solubility of **6-cyclopropyl-N,N-dimethyl-1,3,5-triazine-2,4-diamine**.

Introduction: The Critical Role of Solubility in Application and Development

Cyromazine is a triazine-based insect growth regulator renowned for its efficacy against dipteran larvae.[1][2][3] Its mode of action involves disrupting the molting and pupation processes of insects.[3] The solubility of an active pharmaceutical ingredient (API) or an

agricultural chemical like Cyromazine is a cornerstone of its formulation, delivery, and ultimate bioavailability. Understanding its behavior in various organic solvents is paramount for:

- **Formulation Development:** Creating stable and effective solutions, suspensions, or emulsifiable concentrates.[\[4\]](#)[\[5\]](#)
- **Analytical Method Development:** Establishing reliable quantification techniques using methods like High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).[\[6\]](#)[\[7\]](#)
- **Purification and Crystallization:** Optimizing processes for isolating the pure compound during manufacturing.[\[8\]](#)
- **Toxicological and Environmental Fate Studies:** Assessing the compound's distribution and persistence in different matrices.

This guide provides a comprehensive overview of the solubility of Cyromazine in organic solvents, underpinned by its physicochemical properties and established analytical methodologies.

Physicochemical Properties Governing Solubility

The solubility of a compound is intrinsically linked to its molecular structure. Key properties of Cyromazine that dictate its interaction with organic solvents include:

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₆	[9] [10] [11]
Molecular Weight	166.19 g/mol	[10] [12]
Melting Point	219-222 °C	[1] [13]
pKa	5.2 (moderately basic)	[14] [15]
logP (Octanol-Water Partition Coefficient)	-0.061 at 25°C	[15]
Hydrogen Bond Donors	3	[9]
Hydrogen Bond Acceptors	6	[9]

Cyromazine's low logP value indicates its relatively hydrophilic nature, which explains its moderate solubility in water.[\[9\]](#)[\[14\]](#)[\[15\]](#) The presence of multiple nitrogen atoms and amino groups allows for significant hydrogen bonding, both as a donor and an acceptor.[\[9\]](#) This characteristic is a primary determinant of its solubility in protic and polar aprotic solvents.

Quantitative Solubility of Cyromazine in Organic Solvents

The following table summarizes the available quantitative data for the solubility of Cyromazine in a range of organic solvents. It is important to note that solubility can be temperature-dependent.

Solvent	Solubility (g/kg) at 20°C	Solvent Type
Methanol	22	Polar Protic
Isopropanol	2.5	Polar Protic
Acetone	1.7	Polar Aprotic
n-Octanol	1.2	Polar Protic
Dichloromethane	0.25	Polar Aprotic
Toluene	0.015	Non-polar
Hexane	0.0002	Non-polar

Source: PubChem CID 47866[9]

Qualitative data also indicates solubility in Dimethyl Sulfoxide (DMSO).[12]

Interpretation of Solubility Data:

The data clearly demonstrates that Cyromazine's solubility is highest in polar protic solvents like methanol, which can engage in hydrogen bonding with the triazine rings and amino groups. Its solubility decreases significantly in less polar and non-polar solvents. This trend is consistent with the "like dissolves like" principle, where the polar nature of Cyromazine favors interaction with polar solvent molecules.

Experimental Determination of Solubility: A Validated Protocol

For researchers seeking to determine the solubility of Cyromazine or its analogues in novel solvent systems, the following protocol outlines a reliable and self-validating approach.

Principle: The Isothermal Shake-Flask Method

This widely accepted method involves creating a saturated solution of the compound at a constant temperature and then quantifying the concentration of the dissolved solute in the supernatant.

Materials and Equipment

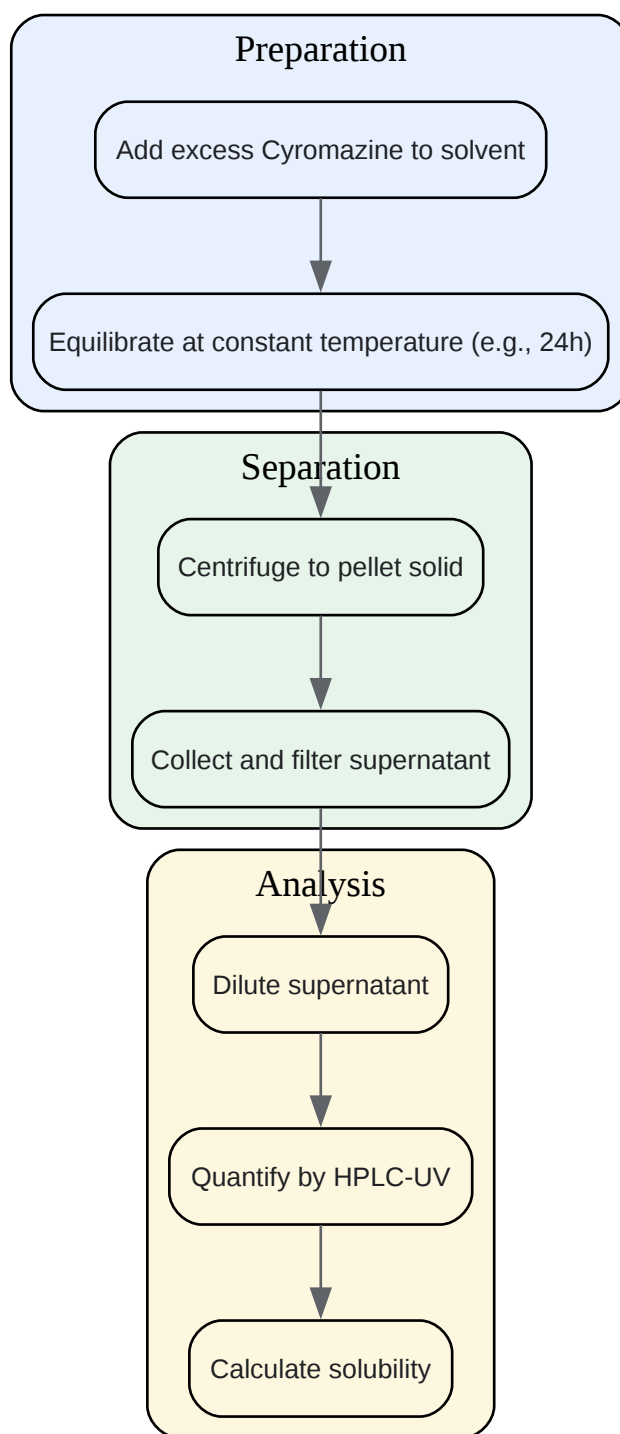
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Calibrated pipettes
- HPLC system with a UV detector
- Syringe filters (0.22 μ m)
- Volumetric flasks

Step-by-Step Methodology

- Preparation of a Saturated Solution:
 - Add an excess amount of Cyromazine to a vial containing a known volume of the desired organic solvent. The excess solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed at the same constant temperature for a short period to allow the undissolved solid to settle.
 - Centrifuge the vials at a high speed to pellet the remaining solid.
- Sample Collection and Dilution:

- Carefully withdraw an aliquot of the clear supernatant using a calibrated pipette.
- Immediately filter the aliquot through a 0.22 μm syringe filter to remove any remaining micro-particulates.
- Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase of the analytical method) to a concentration within the calibration range of the analytical instrument.
- Quantification by HPLC-UV:
 - Prepare a series of calibration standards of known Cyromazine concentrations.
 - Analyze the standards and the diluted sample using a validated HPLC-UV method. A common detection wavelength is 214 nm or 230 nm.^{[6][7]}
 - Construct a calibration curve by plotting the peak area versus the concentration of the standards.
 - Determine the concentration of Cyromazine in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated supernatant, accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mg/mL.

Experimental Workflow Diagram



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Caption: Isothermal shake-flask solubility determination workflow.

Conclusion: From Data to Application

The solubility of Cyromazine in organic solvents is well-characterized, showing a strong dependence on solvent polarity and hydrogen bonding capacity. While direct data for **6-cyclopropyl-N,N-dimethyl-1,3,5-triazine-2,4-diamine** is not readily available, the information and methodologies presented for Cyromazine provide a robust foundation for researchers. By understanding the physicochemical drivers of solubility and employing validated experimental protocols, scientists and drug development professionals can effectively navigate the challenges of formulation, analysis, and purification for this important class of triazine compounds.

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